# Technical Guide: 7,8-Dimethyl-7H-purine (CAS 15837-10-2)[1]

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *7,8-Dimethyl-7H-purine* |
| *CAS No.:* | *15837-10-2* |
| *Cat. No.:* | *B097861* |

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## Executive Summary

**7,8-Dimethyl-7H-purine** (CAS 15837-10-2) is a specific methylated purine derivative characterized by the functionalization of the imidazole ring at the N7 and C8 positions. Unlike the more common xanthines (e.g., caffeine, theophylline), this molecule retains the core purine aromaticity without carbonyl oxidation, making it a critical steric probe in Structure-Activity Relationship (SAR) studies.

Its primary utility lies in tautomeric locking. By methylating the N7 position, the molecule is fixed in the 7H-tautomer form, preventing the N9-H shift observed in unsubstituted purines. This property allows researchers to interrogate the stereochemical requirements of purine-binding enzymes (such as Purine Nucleoside Phosphorylase or Adenosine Deaminase) and receptor pockets that discriminate between N7- and N9-coordinated ligands.

## Part 1: Physicochemical Architecture

The physicochemical profile of **7,8-dimethyl-7H-purine** is defined by its amphiphilic nature—combining the polarizability of the aromatic system with the lipophilicity of the methyl groups.

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## Table 1: Core Physicochemical Properties

| Property | Value / Description | Contextual Note |
|---|---|---|
| CAS Number | 15837-10-2 | Unique identifier.[1] |
| Molecular Formula | $C_7H_8N_4$ | Aromatic heterocycle.[2] |
| Molecular Weight | 148.17 g/mol | Low MW, high ligand efficiency potential. |
| Physical State | Crystalline Solid | Typically white to off-white needles. |
| Melting Point | >200 °C (Dec.)[3][4] | High lattice energy due to π-stacking. |
| Solubility | DMSO, Methanol, Ethanol | Sparingly soluble in water; increased lipophilicity vs. purine. |
| pKa (Predicted) | ~2.5 (N1), ~9.0 (N9-H absent) | N7-methylation removes the acidic imidazole proton. |
| UV Max | ~262 nm (MeOH) | Characteristic transition of the purine core. |

## Structural Logic & Tautomerism

In unsubstituted purine, the proton oscillates between N7 and N9 (N7-H

N9-H).

- In 15837-10-2: The N7-methyl group permanently blocks this migration.
- The C8-methyl group introduces steric bulk directly adjacent to the N7/N9 binding interface, serving as a "molecular caliper" to test the size of enzyme binding pockets.

# Part 2: Synthetic Pathways (Self-Validating Protocol)

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The synthesis of **7,8-dimethyl-7H-purine** typically follows a modified Traube Synthesis, involving the cyclization of a 4,5-diaminopyrimidine precursor. The following protocol is designed for high regioselectivity, minimizing the formation of the N9-isomer.

## Reaction Logic

- Precursor:4-amino-5-(methylamino)pyrimidine. The N-methyl group at position 5 dictates the final N7 position in the purine ring.
- Cyclization Agent:Triethyl orthoacetate or Acetic Anhydride. This provides the two-carbon unit (C8-Methyl) to close the imidazole ring.

## Step-by-Step Protocol

Reagents:

- 4-amino-5-(methylamino)pyrimidine (1.0 eq)
- Triethyl orthoacetate (5.0 eq)
- Acetic Anhydride (2.0 eq) - Optional catalyst
- Solvent: Anhydrous DMF or Ethanol

Procedure:

- Dissolution: Dissolve 4-amino-5-(methylamino)pyrimidine in anhydrous DMF under an inert atmosphere ($N_2$ or Ar).
- Addition: Add triethyl orthoacetate dropwise. If reaction kinetics are slow, add acetic anhydride as a promoter.
- Reflux: Heat the mixture to 120°C for 4–6 hours.
  - Validation Check: Monitor via TLC (System: DCM/MeOH 9:1). The starting diamine (lower R_f) should disappear, replaced by a UV-active spot with higher R_f.
- Workup: Evaporate solvent under reduced pressure.

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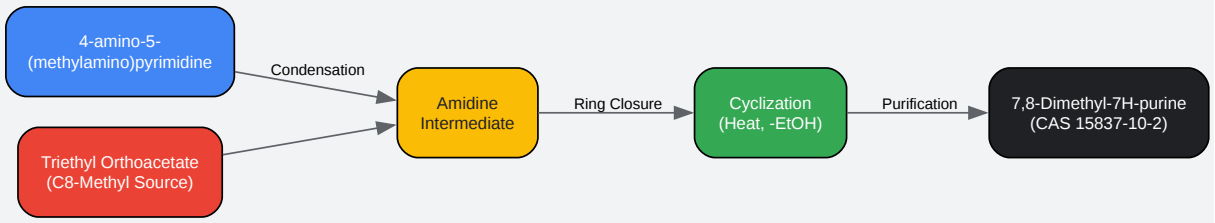
- Purification: Recrystallize the crude residue from hot ethanol or purify via flash column chromatography ($SiO_2$, Gradient: 0-5% MeOH in DCM).
- Characterization: Confirm structure via $^1$H-NMR (absence of exchangeable NH protons on the imidazole ring).

## Synthesis Workflow Diagram

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Caption: Modified Traube synthesis pathway for regioselective formation of **7,8-dimethyl-7H-purine**.

# Part 3: Analytical Characterization

To ensure scientific integrity, the identity of the compound must be validated using spectroscopic methods that distinguish it from its isomers (e.g., 2,6-dimethylpurine or 9-methylpurine).

## Proton NMR ($^1$H-NMR)

Solvent: DMSO-$d_6$, 400 MHz

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| Position | Chemical Shift ( , ppm) | Multiplicity | Assignment Logic |
|---|---|---|---|
| H-2 | 8.80 – 9.00 | Singlet (1H) | Deshielded aromatic proton between two nitrogens. |
| H-6 | 8.60 – 8.80 | Singlet (1H) | Aromatic proton on the pyrimidine ring. |
| N7-$CH_3$ | 3.95 – 4.05 | Singlet (3H) | Distinctive N-Methyl shift; downfield due to aromatic ring current. |
| C8-$CH_3$ | 2.60 – 2.75 | Singlet (3H) | C-Methyl group; shifts are typical for methyls on heteroaromatics. |

Validation Criterion: The absence of a broad singlet >12 ppm confirms the absence of the N-H proton, verifying the N-methylated structure.

## Mass Spectrometry (LC-MS)

- Ionization: ESI (+)
- Molecular Ion: $[M+H]^+$ = 149.18 m/z
- Fragmentation: Loss of methyl group (M-15) may be observed at high collision energies.

# Part 4: Pharmacological Context & SAR

**7,8-Dimethyl-7H-purine** is primarily utilized as a chemical biology probe rather than a therapeutic drug itself. Its structure allows researchers to map the steric and electronic constraints of purine-binding pockets.

## Mechanism of Action: Steric Exclusion

Enzymes that bind purines (like Xanthine Oxidase or Purine Nucleoside Phosphorylase) often have tight steric tolerances around the N7/C8 region.

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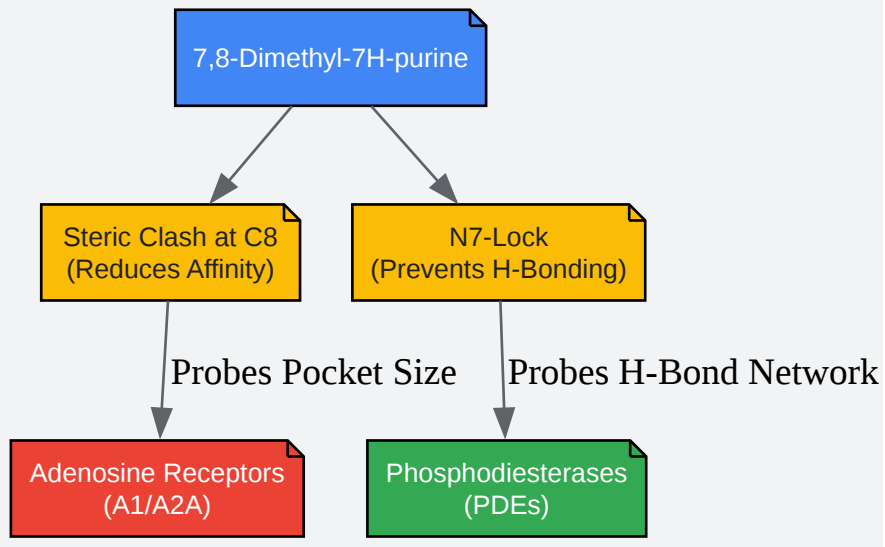
- N7-Methylation: Prevents hydrogen bonding where the enzyme acts as a donor to N7.
- C8-Methylation: Introduces a hydrophobic volume (

  20 Å³) that clashes with residues close to the C8 position.

If an enzyme accepts 7-methylpurine but rejects 7,8-dimethylpurine, it confirms the presence of a "steric gate" at the C8 position.

## Biological Interaction Diagram

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Caption: Structure-Activity Relationship (SAR) logic for using **7,8-dimethyl-7H-purine** as a steric probe.

## References

- Lister, J. H. (1971). Fused Pyrimidines: Part II - Purines. Wiley-Interscience. (Definitive text on Traube synthesis and purine chemistry).
- Rosemeyer, H. (2004). The Chemodiversity of Purine as a Constituent of Natural Products. Chemistry & Biodiversity, 1(3), 361–401. (Review of N7 vs N9 alkylation patterns).
- Kotek, V., et al. (2010).[5] Selective Synthesis of 7-Substituted Purines via 7,8-Dihydropurines.[5][6] Organic Letters, 12(24), 5724–5727.[5] (Modern synthetic protocols for

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7-substituted purines).

- PubChem Database. (2025).[7] Compound Summary: **7,8-Dimethyl-7H-purine**. National Center for Biotechnology Information.

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# Sources


- 1. 15837-10-2|7,8-Dimethyl-7H-purine|BLD Pharm [bldpharm.com]
- 2. Purine | Endogenous Metabolite | TargetMol [targetmol.com]
- 3. Thieme E-Books & E-Journals [thieme-connect.de]
- 4. Purine | 120-73-0 [chemicalbook.com]
- 5. datapdf.com [datapdf.com]
- 6. figshare.com [figshare.com]
- 7. 7H-purine-2-carboxylic acid | C6H4N4O2 | CID 17967868 - PubChem [pubchem.ncbi.nlm.nih.gov]
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